

potassium pentasulfide chemical formula and CAS number

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: POTASSIUM PENTASULFIDE)

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An In-depth Technical Guide to Potassium Pentasulfide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of potassium pentasulfide (K₂S₅), a key inorganic polysulfide. The document details its chemical and physical properties, provides a representative experimental protocol for its synthesis, illustrates relevant chemical pathways, and discusses its applications, particularly in the context of emerging energy storage technologies.

Core Chemical Identifiers and Properties

Potassium pentasulfide is an inorganic compound composed of two potassium cations (K^+) and a pentasulfide anion (S_5^{2-}). The anion features a zigzag chain of five sulfur atoms. While it is a well-defined chemical entity, its physical properties are not extensively documented in all literature, and some discrepancies exist.



Property	Data	Reference
Chemical Formula	K ₂ S ₅	[1]
CAS Number	12136-50-4	[1][2]
Molar Mass	238.50 g/mol	[1]
Appearance	Red-orange prisms or yellow crystalline solid	[1]
Melting Point	211 °C (484 °F; 484 K)	[2]
Boiling Point	Data not readily available	
Density	Data not readily available	_
Solubility in Water	Soluble, but decomposes	[1]
Crystal Structure	Orthorhombic	[1]

Experimental Protocols: Synthesis of Potassium Pentasulfide

A definitive, detailed experimental protocol for the synthesis of pure, solid potassium pentasulfide is described in G. Brauer's "Handbook of Preparative Inorganic Chemistry".[1] While the full text of this specific protocol is not publicly available, the synthesis generally proceeds via the reaction of a potassium sulfide source with elemental sulfur. Below is a representative protocol based on established chemical reactions.

Objective: To synthesize potassium pentasulfide (K_2S_5) from potassium hydrosulfide and elemental sulfur.

Reaction: $4 \text{ KSH} + S_8 \rightarrow 2 \text{ K}_2 \text{S}_5 + 2 \text{ H}_2 \text{S}[1]$

Materials:

- Potassium hydrosulfide (KSH)
- Elemental sulfur (S₈)



- Anhydrous ethanol
- Inert gas (e.g., Argon or Nitrogen)

Equipment:

- Three-neck round-bottom flask
- Reflux condenser
- Stirring plate and magnetic stir bar
- · Heating mantle
- · Inert gas supply line and bubbler
- Schlenk line or glove box for handling air-sensitive materials

Procedure:

- Setup: Assemble the three-neck flask with the reflux condenser, a gas inlet, and a stopper.
 Ensure the entire apparatus is dry and purged with an inert gas to exclude air and moisture, as potassium polysulfides decompose in air.[1]
- Reactant Addition: In an inert atmosphere (glove box), add a stoichiometric amount of potassium hydrosulfide to the flask. Add anhydrous ethanol to the flask to act as a solvent.
- Sulfur Addition: While stirring the KSH suspension, gradually add the appropriate molar equivalent of elemental sulfur (4 moles of KSH to 1 mole of S₈).
- Reaction: Gently heat the mixture to reflux while maintaining a continuous inert gas flow. The
 reaction progress can be monitored by the dissolution of sulfur and a color change in the
 solution.
- Isolation and Purification: After the reaction is complete (typically after several hours), the potassium pentasulfide can be isolated. This may involve cooling the solution to induce crystallization, followed by filtration of the resulting solid product under an inert atmosphere.



 Drying and Storage: The collected solid should be washed with a small amount of cold, anhydrous solvent and dried under vacuum. Store the final product in a tightly sealed container under an inert atmosphere.

Safety Precautions:

- The reaction generates hydrogen sulfide (H₂S), a highly toxic and flammable gas. The entire procedure must be conducted in a well-ventilated fume hood.
- Potassium pentasulfide and its precursors are corrosive and can cause severe skin and eye burns. Appropriate personal protective equipment (gloves, safety goggles, lab coat) must be worn.
- The compound is air-sensitive and may be spontaneously combustible in its anhydrous form. Handle exclusively under an inert atmosphere.

Chemical Pathways and Workflows

The chemistry of potassium pentasulfide is of significant interest in the field of potassium-sulfur (K-S) batteries. The following diagrams illustrate a generalized synthesis workflow and the electrochemical pathway relevant to this application.

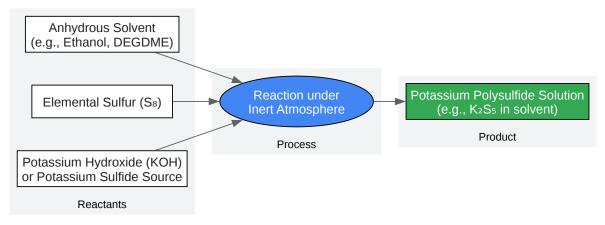


Diagram 1: Generalized Synthesis Workflow for Potassium Polysulfide Solution



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Caption: Generalized workflow for the synthesis of a potassium polysulfide solution.

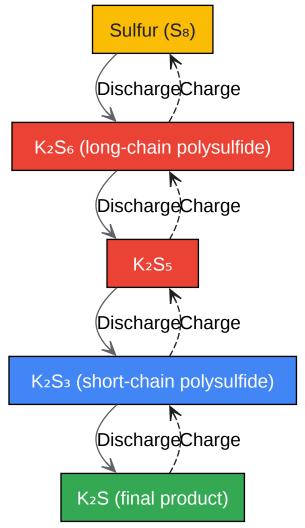


Diagram 2: Electrochemical Pathway in a K-S Battery

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References



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- 2. WebElements Periodic Table » Potassium » dipotassium pentasulphide [winter.group.shef.ac.uk]
- To cite this document: BenchChem. [potassium pentasulfide chemical formula and CAS number]. BenchChem, [2025]. [Online PDF]. Available at:
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